

Protocol for dissolving and handling lyophilized Acetyl Angiotensinogen (1-14), porcine

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Compound of Interest

Acetyl Angiotensinogen (1-14),
porcine

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B12373205

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Application Notes and Protocols for Acetyl Angiotensinogen (1-14), Porcine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetyl Angiotensinogen (1-14), porcine, is the N-terminally acetylated form of the first 14 amino acids of porcine angiotensinogen. This peptide is a crucial substrate for renin, the enzyme that catalyzes the rate-limiting step in the renin-angiotensin-aldosterone system (RAAS). The RAAS is a critical regulator of blood pressure, fluid and electrolyte balance, and vascular resistance. In vitro, renin cleaves Acetyl Angiotensinogen (1-14) to yield N-terminally acetylated angiotensin I.[1] This product is subsequently converted by angiotensin-converting enzyme (ACE) to the potent vasoconstrictor, angiotensin II. Due to its role as a primary substrate, Acetyl Angiotensinogen (1-14), porcine, is an invaluable tool for studying the activity of renin and for screening potential renin inhibitors in drug discovery and development.

Product Information



Property	Value
Full Name	Acetyl Angiotensinogen (1-14), porcine
Sequence	Ac-Asp-Arg-Val-Tyr-Ile-His-Pro-Phe-His-Leu- Leu-Val-Tyr-Ser-OH
Molecular Formula	C87H125N21O21
Molecular Weight	1801.05 g/mol
Appearance	Lyophilized white powder
Purity	>95% (HPLC)
Storage	Store lyophilized peptide at -20°C.[2]

Dissolution and Handling Protocol

Proper dissolution and handling of lyophilized **Acetyl Angiotensinogen (1-14)**, **porcine**, are critical for maintaining its integrity and ensuring reproducible experimental results.

Materials:

- Lyophilized Acetyl Angiotensinogen (1-14), porcine
- · Sterile, nuclease-free water
- Dimethyl sulfoxide (DMSO), sequencing grade
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes

Protocol for Reconstitution:

• Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.



• Centrifugation: Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom of the vial.

Solvent Selection:

- For aqueous solutions: Reconstitute the peptide in sterile, nuclease-free water.
- For organic stock solutions: DMSO is a suitable solvent. A high solubility of ≥ 180.1 mg/mL in DMSO has been reported.

Reconstitution:

- Carefully add the desired volume of solvent to the vial.
- Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking,
 which can cause peptide degradation.
- If necessary, sonicate the solution for a few minutes to aid dissolution.

· Aliquoting and Storage:

- For long-term storage, it is recommended to aliquot the reconstituted peptide solution into sterile, low-protein binding microcentrifuge tubes. This will minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C. In solution, the peptide should be used within one month to prevent loss of potency.[2]

Stock Solution Preparation Table:

Desired Stock Concentration	Volume of Solvent to Add to 1 mg of Peptide
1 mM	555.2 μL
5 mM	111.0 μL
10 mM	55.5 μL



Experimental Protocols In Vitro Renin Activity Assay

This protocol describes a method to measure the activity of renin using **Acetyl Angiotensinogen (1-14), porcine**, as a substrate. The production of Angiotensin I can be quantified using methods such as LC-MS/MS or a specific ELISA kit.

Materials:

- Reconstituted Acetyl Angiotensinogen (1-14), porcine (substrate)
- Recombinant active renin
- Renin assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, with 100 mM NaCl)
- Stop solution (e.g., 1 M HCl or a specific renin inhibitor like aliskiren)
- Angiotensin I ELISA kit or LC-MS/MS system
- 96-well microplate
- Incubator

Protocol:

- Reagent Preparation:
 - Prepare a working solution of Acetyl Angiotensinogen (1-14), porcine, in renin assay buffer at the desired concentration (e.g., 1-10 μM).
 - Prepare a working solution of active renin in renin assay buffer. The optimal concentration should be determined empirically.
- Assay Procedure:
 - $\circ~$ Add 50 μL of the Acetyl Angiotensinogen (1-14) working solution to each well of a 96-well microplate.



- To initiate the reaction, add 50 μL of the renin working solution to each well.
- Incubate the plate at 37°C for a specified time (e.g., 60 minutes). The incubation time may need to be optimized.
- To stop the reaction, add 10 μL of the stop solution to each well.
- Detection of Angiotensin I:
 - Quantify the amount of Angiotensin I produced in each well using a commercially available Angiotensin I ELISA kit according to the manufacturer's instructions, or by using a validated LC-MS/MS method.
- Data Analysis:
 - Calculate the rate of Angiotensin I production to determine the renin activity. This is typically expressed as ng of Angiotensin I produced per hour per mg of protein.

Signaling Pathway and Experimental Workflow Diagrams

The Renin-Angiotensin-Aldosterone System (RAAS) Pathway

The following diagram illustrates the classical RAAS pathway, where Acetyl Angiotensinogen (1-14) serves as the initial substrate.





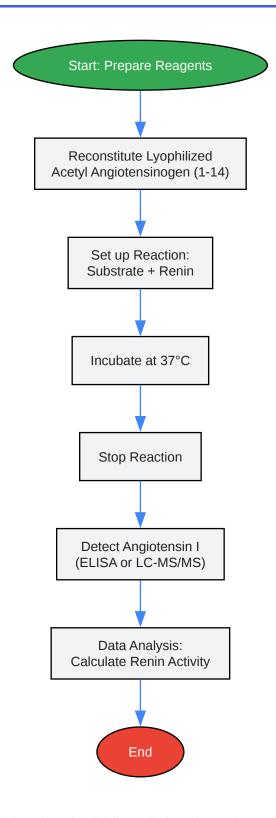
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Caption: The Renin-Angiotensin-Aldosterone System cascade.

Experimental Workflow for Renin Activity Assay

This diagram outlines the key steps in the in vitro renin activity assay.





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Caption: Workflow for the in vitro renin activity assay.



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References

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